

Application Notes and Protocols: GHK-Cu Dosage and Administration in Animal Models

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Compound of Interest

Compound Name: GHK-Cu

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Abstract: These application notes provide a comprehensive guide to the dosage and administration of the copper peptide **GHK-Cu** (Glycyl-L-Histidyl-L-Lysine-Cu²⁺) in various preclinical animal models. **GHK-Cu** is a naturally occurring copper complex with well-documented roles in wound healing, tissue regeneration, and anti-inflammatory processes.^[1] ^[2] Its therapeutic potential is validated through numerous animal studies, which have demonstrated its efficacy in accelerating tissue repair and modulating gene expression.^[3]^[4] This document outlines detailed experimental protocols, summarizes effective dosage ranges across different administration routes, and illustrates key signaling pathways and experimental workflows to facilitate reproducible *in vivo* research.

GHK-Cu Dosage and Administration Summary

Effective **GHK-Cu** dosage is highly dependent on the animal model, the therapeutic goal, and the route of administration. Preclinical studies have demonstrated bioactivity at doses ranging from micrograms to milligrams per kilogram.^[5]^[6] The following table summarizes dosages cited in various research applications.

Animal Model	Application	Administration Route	Dosage	Frequency & Duration	Source
Rats (Wistar or Sprague-Dawley)	Full-Thickness Wound Healing	Injectable (Saline)	1 mg in 0.1 mL	Not specified	[1]
Rats	Ischemic Wound Healing	Topical	Not specified	Daily for 13 days	[7]
Rats (Diabetic Model)	Diabetic Wound Healing	Topical (Hydrogel/Collagen Film)	Not specified	Not specified	[8]
Rats	Pain Reduction	Not specified	Dose-dependent	Not specified	[9]
Mice (C57BL/6)	Hair Growth	Topical (Ethanol/Propylene Glycol)	Not specified	Daily for 2-4 weeks	[1]
Mice (C57BL/6)	Acute Lung Injury (ALI)	Intraperitoneal (IP)	1, 5, or 10 mg/kg	Single dose before/after LPS	[10]
Mice (Aging C57BL/6)	Cognitive Decline	Intranasal	15 mg/kg	Daily for 8 weeks	[11]
Mice	Scald Wound Healing	Topical (Liposomes)	Not specified	Not specified (healed by day 14)	[12][13]
Rabbits	Dermal Wound Healing	Not specified	Not specified	Not specified	[7]
General Preclinical	Systemic Anti-Aging / Wellness	Subcutaneously (SQ)	1.0 - 2.0 mg	Daily (5 days on, 2 days off)	[5][14]

GHK-Cu Preparation and Handling

Proper reconstitution and storage are critical for maintaining the bioactivity of lyophilized **GHK-Cu** peptide.

- Reconstitution:

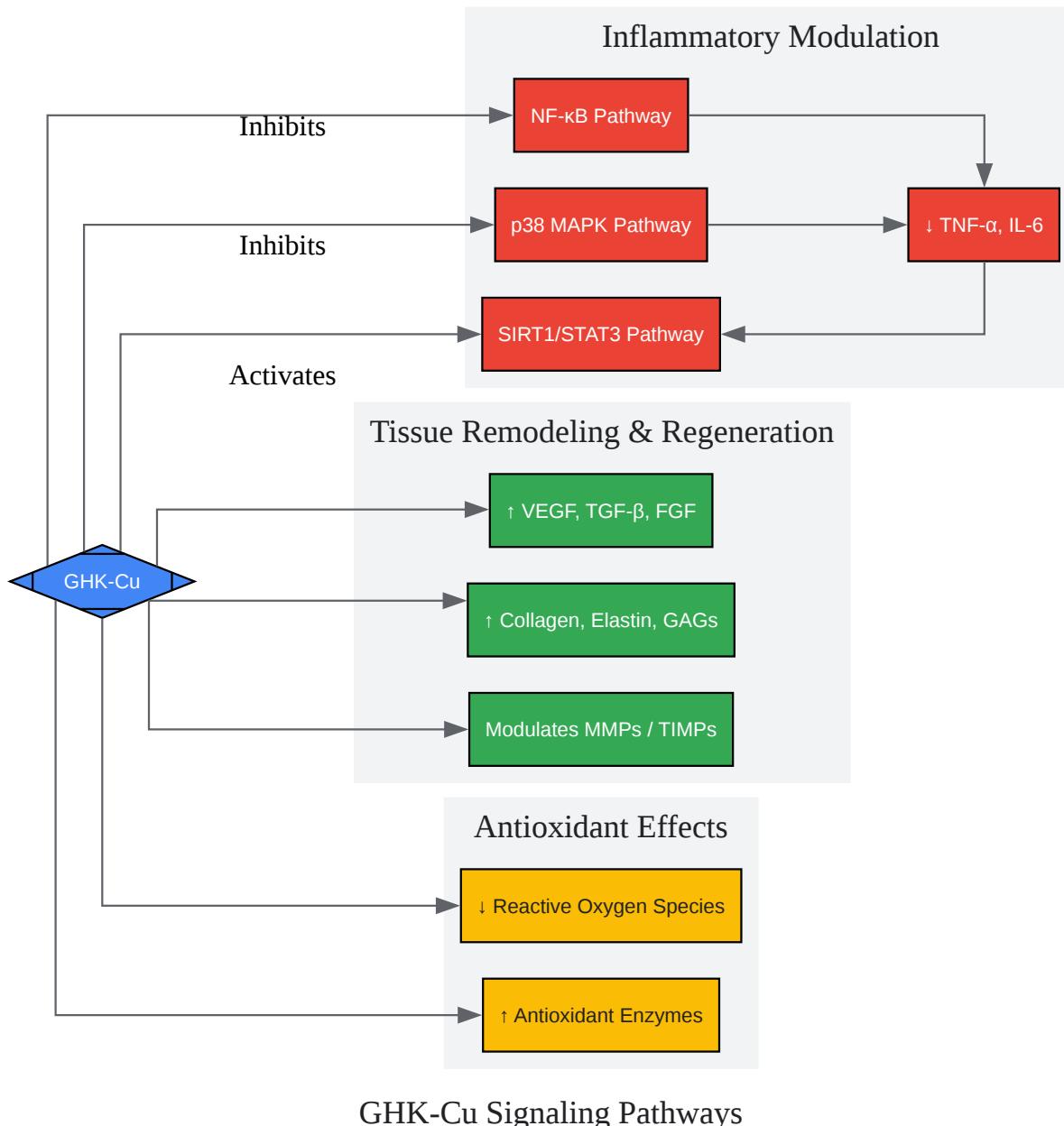
- Use sterile or bacteriostatic water for reconstitution.[5][15]
- Slowly inject the diluent down the side of the vial to avoid foaming.[5][15]
- Gently swirl or roll the vial until the powder is fully dissolved. Do not shake vigorously.[5][15]
- A common reconstitution for a 50 mg vial is with 3.0 mL of bacteriostatic water to yield a concentration of 16.67 mg/mL.[6]

- Storage:

- Lyophilized Powder: Store at -20°C (-4°F) or below for long-term stability.[5]
- Reconstituted Solution: Refrigerate at 2-8°C (36-46°F) and protect from light. Use within 30-60 days for optimal potency.[5][16]

Key Signaling Pathways and Mechanisms

GHK-Cu exerts its regenerative effects by modulating multiple cellular signaling pathways. It is known to regulate the expression of over 4,000 human genes, generally restoring a healthier state.[4] Key mechanisms include stimulating the synthesis of collagen and glycosaminoglycans, modulating metalloproteinases, and exerting anti-inflammatory and antioxidant effects.[1][17][18]



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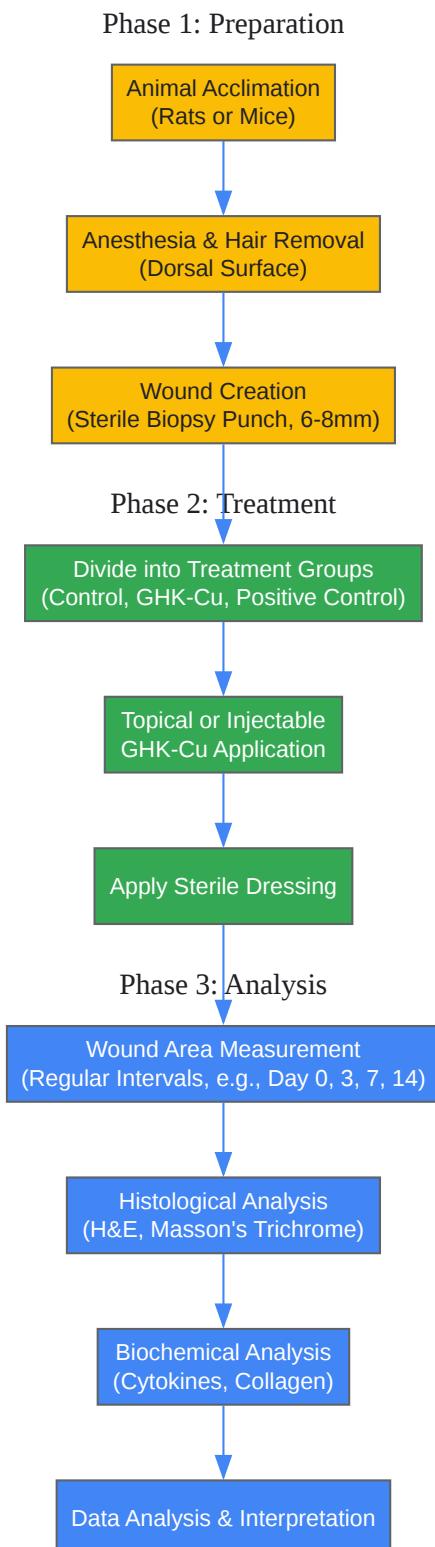
GHK-Cu's primary signaling and modulation pathways.

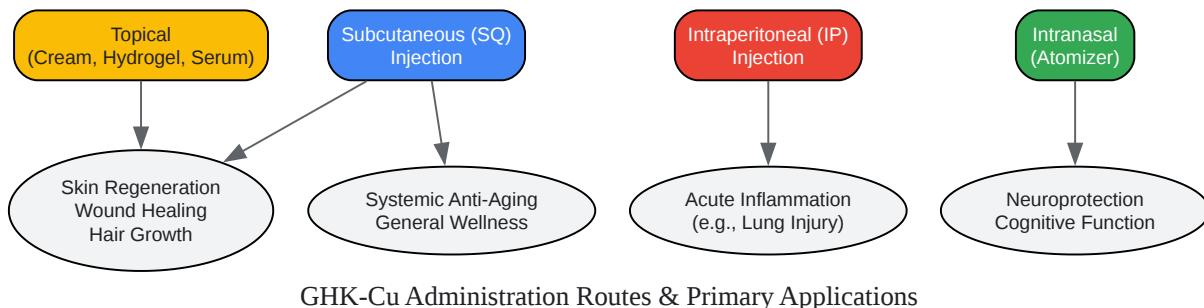
Detailed Experimental Protocols

The following protocols provide detailed methodologies for common *in vivo* applications of **GHK-Cu**.

Protocol 1: Full-Thickness Excisional Wound Healing Model

This model is used to assess the efficacy of **GHK-Cu** in promoting the healing of full-thickness skin wounds.[\[1\]](#)





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